

Essential Safety and Handling of ATTO 514 for Laboratory Professionals

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Compound of Interest

Compound Name: ATTO 514

Cat. No.: B15552921

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For researchers, scientists, and drug development professionals, the safe and effective handling of fluorescent dyes is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **ATTO 514**, a hydrophilic fluorescent label renowned for its high water solubility, strong absorption, and exceptional stability.

While **ATTO 514** and its derivatives are not classified as hazardous substances under Regulation (EC) No. 1272/2008, adherence to good laboratory practice is essential to ensure personnel safety and maintain experimental integrity.^[1] This includes the consistent use of personal protective equipment (PPE) and following established protocols for handling and disposal.

Personal Protective Equipment (PPE)

When working with **ATTO 514** in its solid form or in solution, the following personal protective equipment is recommended to minimize exposure and ensure a safe working environment.

PPE Category	Item	Specifications
Hand Protection	Disposable Gloves	Nitrile gloves are recommended. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields	Essential to protect eyes from splashes or aerosols.
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect skin and clothing.

Operational Plan: From Receipt to Disposal

Proper handling of **ATTO 514** involves a systematic workflow from receiving the product to its final disposal. This ensures the longevity of the product and the safety of laboratory personnel.

Receiving and Storage: Upon receipt, **ATTO 514** should be stored at -20°C in a dry, dark environment.^[2] Before opening, the vial must be allowed to equilibrate to room temperature to prevent moisture condensation, which can affect the product's stability.^[2] When stored correctly, ATTO-TEC products are stable for at least three years.^[2]

Preparation of Stock Solutions: **ATTO 514** is soluble in polar solvents such as dimethylformamide (DMF) and dimethylsulfoxide (DMSO).^[2] When preparing stock solutions, it is crucial to use anhydrous and amine-free solvents, especially for NHS-esters and maleimides, as they are sensitive to moisture and OH-containing solvents.^[2] Stock solutions should be prepared immediately before use to ensure their stability.^[2]

Handling: All handling of **ATTO 514** should be performed by technically qualified individuals experienced in handling potentially hazardous chemicals.^[3] Work in a well-ventilated area and avoid the formation of dust or aerosols.

Spill Management: In the event of a spill, avoid direct contact with the skin and eyes. For a small spill of the solid, gently sweep it up, avoiding dust generation, and place it in a sealed container for disposal. For a liquid spill, absorb it with an inert material and place it in a suitable container for disposal.

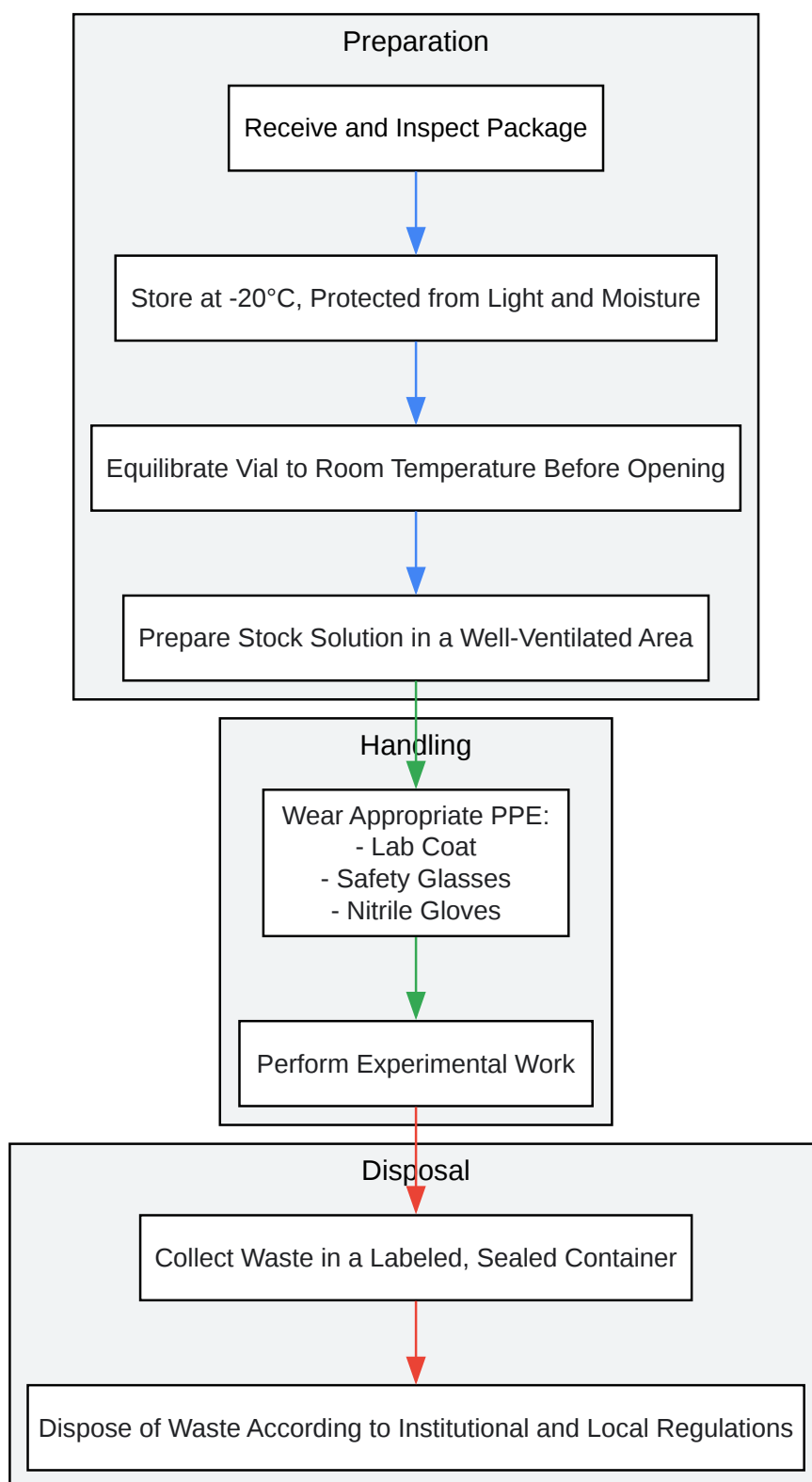
Disposal Plan

Unused **ATTO 514** and any waste materials contaminated with the dye should be disposed of in accordance with local, state, and federal regulations for non-hazardous chemical waste.

While not classified as hazardous, it is good practice to collect waste in a designated, sealed container and dispose of it through an approved chemical waste management service.

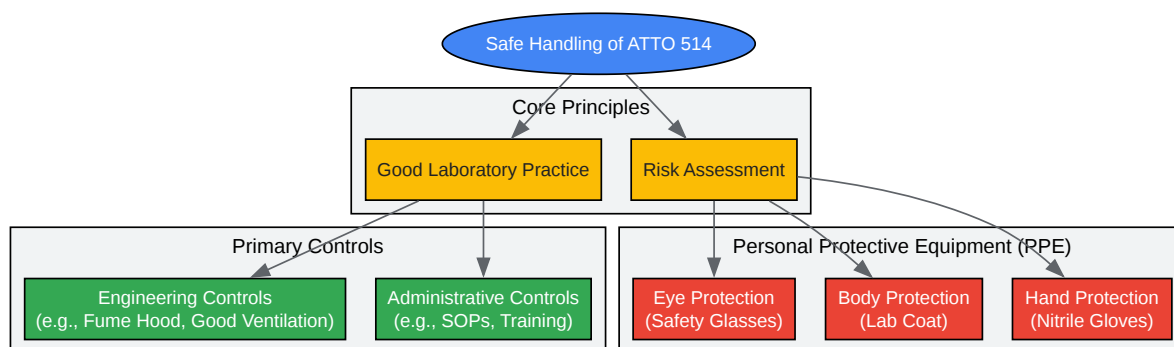
Visualizing Safety and Workflow

To further clarify the procedural steps for handling **ATTO 514**, the following diagrams illustrate the recommended workflow and the logical hierarchy of safety precautions.



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Caption: Workflow for the safe handling of **ATTO 514** from receipt to disposal.



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Caption: Hierarchy of safety controls for handling **ATTO 514**.

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References

- 1. leica-microsystems.com [leica-microsystems.com]
- 2. Atto 514 NHS ester suitable for fluorescence [sigmaaldrich.com]
- 3. leica-microsystems.com [leica-microsystems.com]
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